

Application Note: Gas Chromatographic Analysis of 4-Ethyl-2,4-dimethylheptane

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Compound of Interest

Compound Name: 4-Ethyl-2,4-dimethylheptane

Cat. No.: B14556577

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Abstract

This application note details a comprehensive protocol for the analysis of **4-Ethyl-2,4-dimethylheptane**, a branched alkane, using gas chromatography coupled with mass spectrometry (GC-MS). The methodology outlined provides a robust framework for the separation, identification, and quantification of this volatile organic compound (VOC). This document includes detailed experimental procedures, data presentation in a tabular format, and a visual representation of the analytical workflow.

Introduction

4-Ethyl-2,4-dimethylheptane (C₁₁H₂₄) is a saturated branched alkane.^{[1][2]} The analysis of such volatile organic compounds is crucial in various fields, including petrochemical analysis, environmental monitoring, and as reference standards in drug development processes. Gas chromatography is the premier analytical technique for the separation and analysis of volatile compounds.^{[3][4]} When coupled with a mass spectrometer (GC-MS), it provides a powerful tool for both qualitative and quantitative analysis with high sensitivity and specificity.^[3] The separation of branched alkanes can be challenging due to the presence of numerous structurally similar isomers.^{[5][6]} Therefore, optimization of GC parameters is critical for achieving adequate resolution. This application note presents a detailed method for the analysis of **4-Ethyl-2,4-dimethylheptane**.

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial for accurate and reproducible GC analysis.^{[7][8]} The following protocol is recommended for liquid samples.

Materials:

- **4-Ethyl-2,4-dimethylheptane** standard
- High-purity solvent (e.g., hexane or dichloromethane)
- Volumetric flasks
- Micropipettes
- GC vials with caps and septa

Procedure:

- **Standard Solution Preparation:** Prepare a stock solution of **4-Ethyl-2,4-dimethylheptane** at a concentration of 1000 µg/mL in a suitable volatile solvent like hexane.
- **Working Standards:** Create a series of working standards by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Preparation:** If analyzing a sample matrix, dilute the sample with the chosen solvent to ensure the analyte concentration falls within the calibration range. For complex matrices, a liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to isolate the analyte.^[9]
- **Vialing:** Transfer the prepared standards and samples into 2 mL autosampler vials and seal them.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following parameters are recommended for the GC-MS analysis of **4-Ethyl-2,4-dimethylheptane**. Non-polar stationary phases are the industry standard for the separation of alkanes, which primarily elute based on their boiling points.[5]

Instrumentation:

- Gas Chromatograph equipped with a Mass Spectrometer (GC-MS)
- Autosampler

GC Conditions:

Parameter	Value
Column	Non-polar capillary column (e.g., HP-5ms, DB-5ms, or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Split (Split ratio 50:1)
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Oven Program	Initial temperature: 50 °C, hold for 2 minutes
Ramp 1: 10 °C/min to 150 °C	
Ramp 2: 20 °C/min to 250 °C, hold for 5 minutes	

MS Conditions:

Parameter	Value
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-300
Scan Mode	Full Scan

Data Presentation

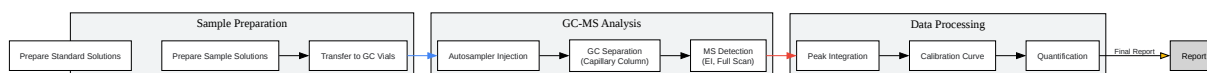
Quantitative analysis of **4-Ethyl-2,4-dimethylheptane** can be performed by generating a calibration curve from the analysis of the working standards. The peak area of the analyte is plotted against its concentration. The following table summarizes representative quantitative data that could be obtained using the described method.

Analyte	Retention Time (min)	Peak Area (arbitrary units)	Concentration (µg/mL)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)
4-Ethyl-2,4-dimethylheptane	~10.5	150,000	10	~0.1	~0.5

Note: The retention time and peak area are illustrative and may vary depending on the specific instrument and conditions.

Experimental Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **4-Ethyl-2,4-dimethylheptane**.

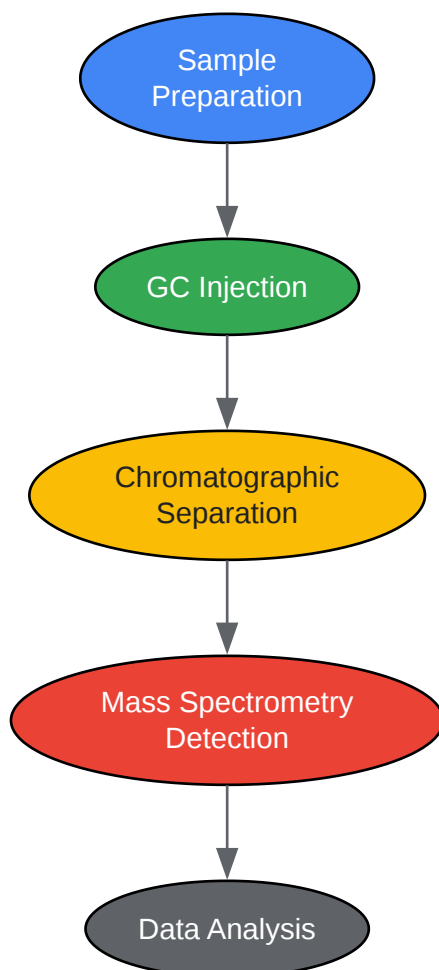


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GC-MS analysis workflow for **4-Ethyl-2,4-dimethylheptane**.

Signaling Pathway Diagram

The following diagram illustrates the logical relationship of the key stages in the GC-MS analysis process.



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Key stages of the GC-MS analytical process.

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